

# Foundational Information on CDC-801

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Cdc-801

CAS No.: 192819-27-5

Cat. No.: S006987

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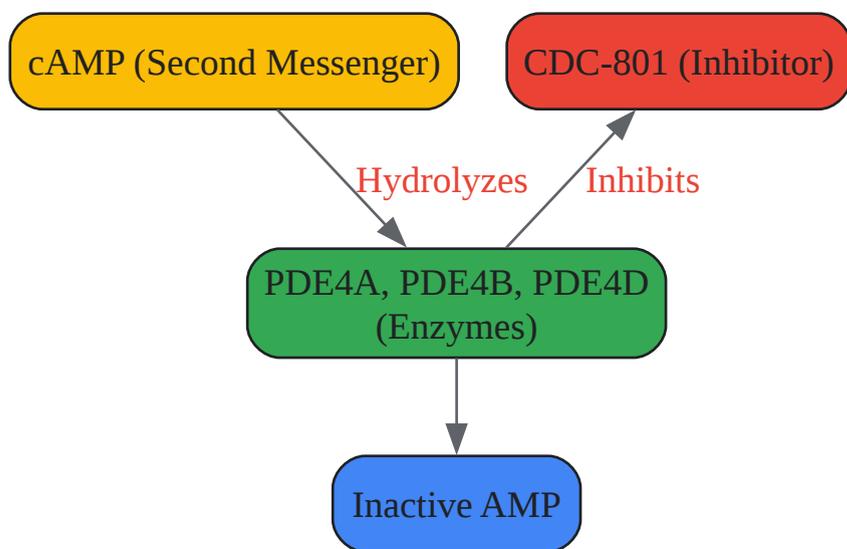
The table below summarizes the core chemical and pharmacological data available for **CDC-801** from the DrugBank database [1].

Property Category	Details
General Name	CDC-801 (Also known as CC-1088) [1]
Status	Investigational (Previously studied in clinical trials for leukemia and myelodysplastic syndrome) [1]
Chemical Formula	$C_{23}H_{24}N_2O_5$ [1]
Molecular Weight	408.454 g/mol (Average); 408.168521881 g/mol (Monoisotopic) [1]
Mechanism of Action	Inhibitor of Phosphodiesterase 4 (PDE4) enzymes, specifically PDE4A, PDE4B, and PDE4D [1]
IUPAC Name	3-[3-(cyclopentyloxy)-4-methoxyphenyl]-3-(1,3-dioxo-2,3-dihydro-1H-isindol-2-yl)propanamide [1]

## Mechanism of Action and Signaling Pathway

**CDC-801** is characterized as a small molecule inhibitor targeting specific phosphodiesterase 4 (PDE4) enzyme subtypes [1]. The following diagram illustrates the core signaling pathway it is expected to

influence.



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The diagram shows **CDC-801** inhibits PDE4 enzymes, preventing cAMP hydrolysis [1].

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## References

1. CDC-801: Uses, Interactions, Mechanism of Action [[go.drugbank.com](https://go.drugbank.com)]

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**Address:** Ontario, CA 91761, United States

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